

# Application Note: In Vitro Skin Permeation Assay of Tazarotene-13C2,d2

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## Compound of Interest

Compound Name: Tazarotene-13C2,d2

Cat. No.: B15556826

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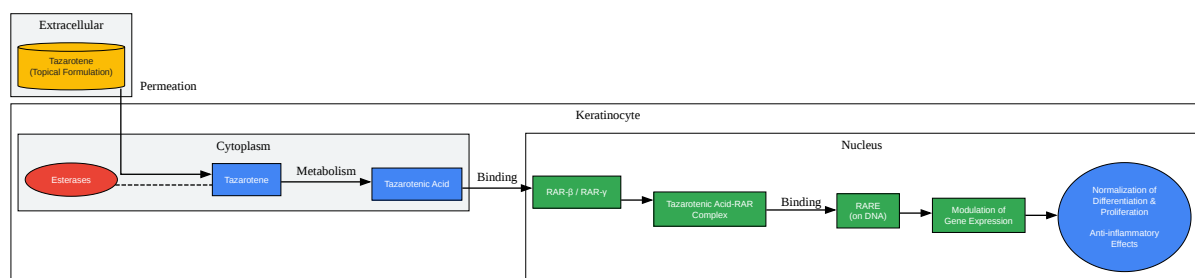
## Introduction

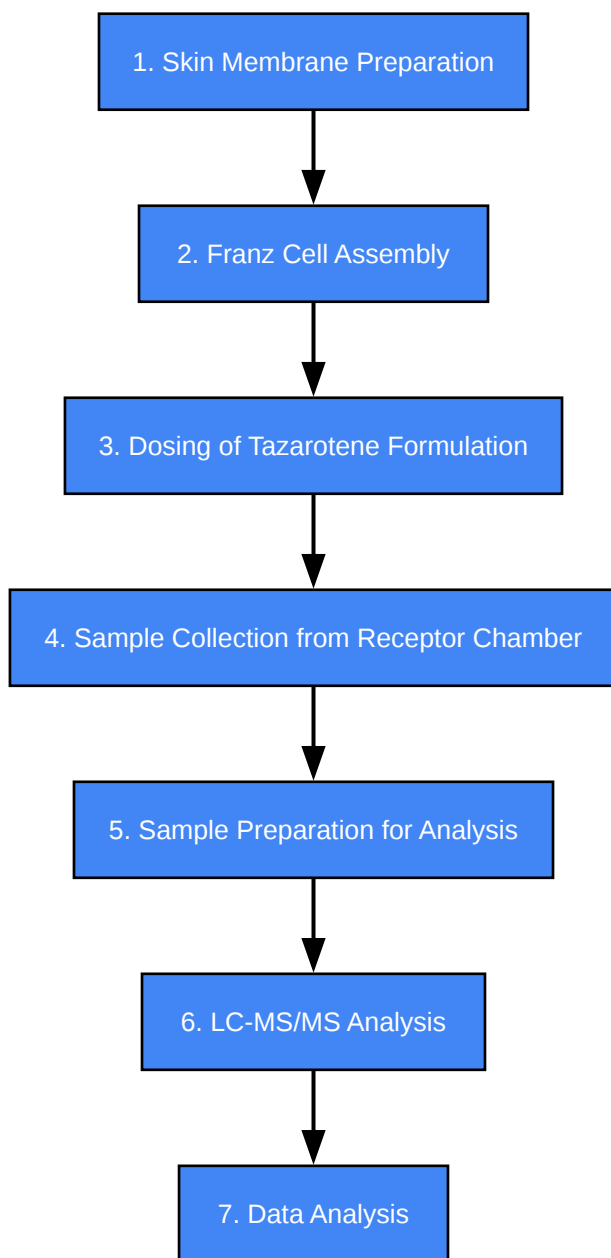
Tazarotene is a third-generation topical retinoid used in the treatment of psoriasis, acne, and photoaging.[1][2][3] Its therapeutic efficacy is dependent on its ability to permeate the stratum corneum and reach viable layers of the skin. Following topical application, the prodrug Tazarotene is hydrolyzed by esterases to its active metabolite, tazarotenic acid.[1][2][4] Tazarotenic acid selectively binds to retinoic acid receptors (RARs), specifically RAR-β and RAR-γ, modulating gene expression involved in cellular differentiation, proliferation, and inflammation.[1][4][5][6]

This application note provides a detailed protocol for conducting an in vitro skin permeation assay using Franz diffusion cells to evaluate the dermal absorption of Tazarotene. The use of an isotopically labeled internal standard, **Tazarotene-13C2,d2**, is incorporated for accurate quantification by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This methodology is crucial for formulation development, bioequivalence studies, and safety assessment of topical Tazarotene products.[7] The protocol is designed in accordance with established guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).[8][9][10][11][12]

## Signaling Pathway of Tazarotene

Tazarotene exerts its effects by modulating gene transcription. After permeating the skin and entering keratinocytes, it is converted to tazarotenic acid. Tazarotenic acid then translocates to the nucleus and binds to RARs. This complex then binds to retinoic acid response elements (RAREs) on DNA, influencing the transcription of target genes. This leads to the normalization of keratinocyte differentiation and proliferation and a reduction in inflammatory markers.[1][5][6]





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